

Levocloperastine Fendizoate Formulation for Preclinical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Levocloperastine fendizoate*

Cat. No.: *B602097*

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Introduction

Levocloperastine, the levorotatory isomer of cloperastine, is a non-opioid antitussive agent with a dual mechanism of action, targeting both the central cough center in the medulla oblongata and peripheral cough receptors in the tracheobronchial tree.^{[1][2][3][4][5][6]} Its fendizoate salt is often used in pharmaceutical formulations. Preclinical studies have demonstrated its antitussive efficacy to be comparable to codeine but with a more favorable safety profile, lacking sedative and addictive properties.^{[1][6]} This document provides detailed application notes and protocols for the formulation and preclinical evaluation of **levocloperastine fendizoate**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **levocloperastine fendizoate** is critical for appropriate formulation development for preclinical studies.

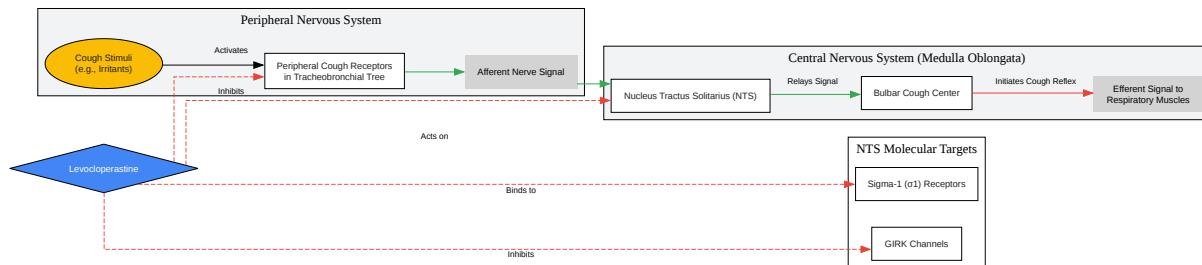
Property	Value	Reference
Molecular Formula	C ₄₀ H ₃₈ ClNO ₅	-
Molecular Weight	648.19 g/mol	-
Appearance	White or almost white crystalline powder	-
Solubility	Practically insoluble in water (<0.1 mg/mL)	[7]
Soluble in DMSO	-	
Storage	Store at -20°C	-

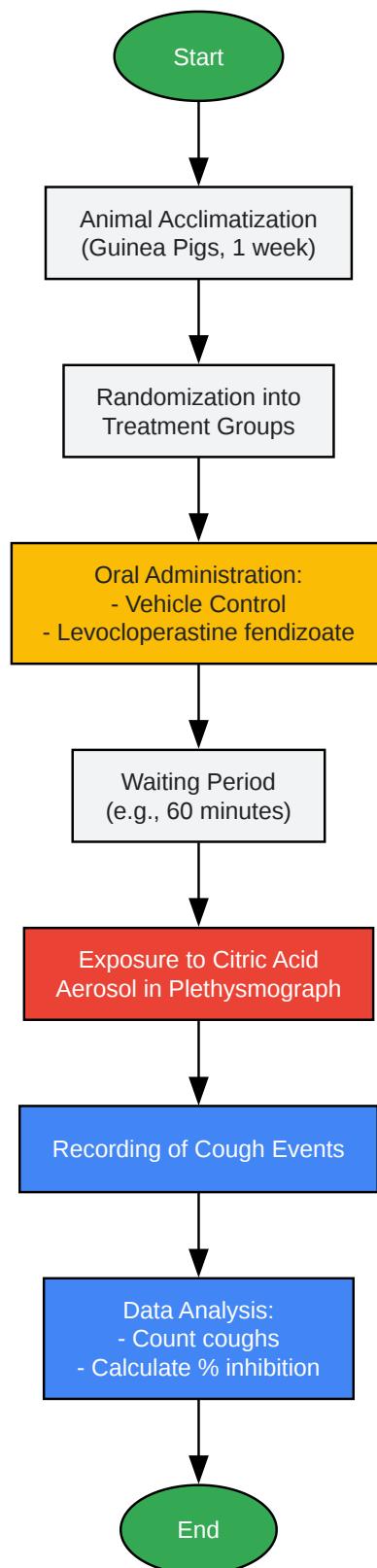
Mechanism of Action

Levocloperastine fendizoate exerts its antitussive effects through a dual mechanism:

- Central Action: It acts on the bulbar cough center in the brainstem to suppress the cough reflex.[1][2][3] This central mechanism is believed to involve high-affinity binding to sigma-1 (σ1) receptors and inhibition of G-protein-coupled inwardly-rectifying potassium (GIRK) channels within the nucleus tractus solitarius (NTS).[1]
- Peripheral Action: It also acts on peripheral sensory nerves in the respiratory tract, potentially reducing the afferent signals that trigger a cough.[2][3][8]

Signaling Pathway Diagram



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